

Technical Guide: Safety and Handling of (2-Bromo-6-fluorophenyl)methanol

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Compound of Interest

Compound Name: (2-Bromo-6-fluorophenyl)methanol

Cat. No.: B591543

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **(2-Bromo-6-fluorophenyl)methanol** (CAS No. 261723-33-5). The information herein is intended to support laboratory safety protocols and risk assessment in research and development settings.

Chemical Identification and Properties

(2-Bromo-6-fluorophenyl)methanol is a halogenated aromatic alcohol used as an intermediate in organic synthesis, particularly in the development of pharmaceutical compounds.

Identifier	Value
Chemical Name	(2-Bromo-6-fluorophenyl)methanol
Synonyms	2-Bromo-6-fluorobenzyl alcohol
CAS Number	261723-33-5[1][2]
Molecular Formula	C ₇ H ₆ BrFO[2][3][4]
Molecular Weight	205.02 g/mol [2][3][5]
Physical Form	White to yellow solid[1]
InChI Key	HHGJENWYHVFPSA-UHFFFAOYSA-N[1]

Physical & Chemical Properties	Value
Melting Point	40-60 °C[6]
Boiling Point	256.7 ± 25.0 °C (Predicted)[6]
Density	1.658 ± 0.06 g/cm ³ (Predicted)[6]
pKa	13.47 ± 0.10 (Predicted)[6]
Storage Temperature	Room Temperature, sealed in a dry environment[1][5][6]

Hazard Identification and Classification

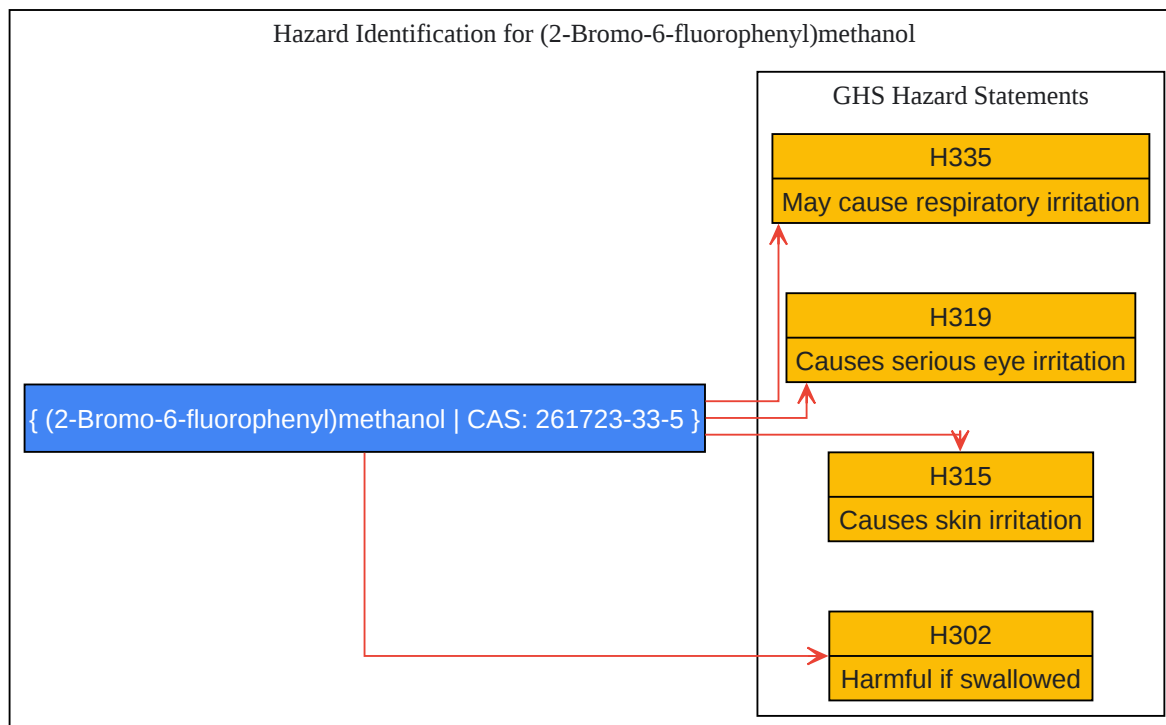
(2-Bromo-6-fluorophenyl)methanol is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are related to acute toxicity and irritation.

GHS Classification	Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed[1][7]
Skin Irritation	H315	Causes skin irritation[1][7]
Eye Irritation	H319	Causes serious eye irritation[1][7]
Specific Target Organ Toxicity	H335	May cause respiratory irritation[1][7]

Signal Word:Warning[1][7]

GHS Pictogram:

-  alt text



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GHS Hazard Statement Relationships.

Toxicological Information

To date, specific quantitative toxicological data, such as LD50 (median lethal dose) values for oral, dermal, or inhalation routes, have not been thoroughly investigated or are not publicly available for **(2-Bromo-6-fluorophenyl)methanol**. The hazard classification is based on data from similar chemical structures and predictive toxicology. The primary toxicological concerns are irritation to the skin, eyes, and respiratory system, and moderate acute toxicity if ingested.

Handling, Storage, and Personal Protective Equipment (PPE)

Adherence to proper handling and storage procedures is critical to minimize exposure and ensure laboratory safety.

Handling:

- Handle only in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin and eyes.
- Avoid formation of dust and aerosols.
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.
- Keep away from open flames, hot surfaces, and sources of ignition.

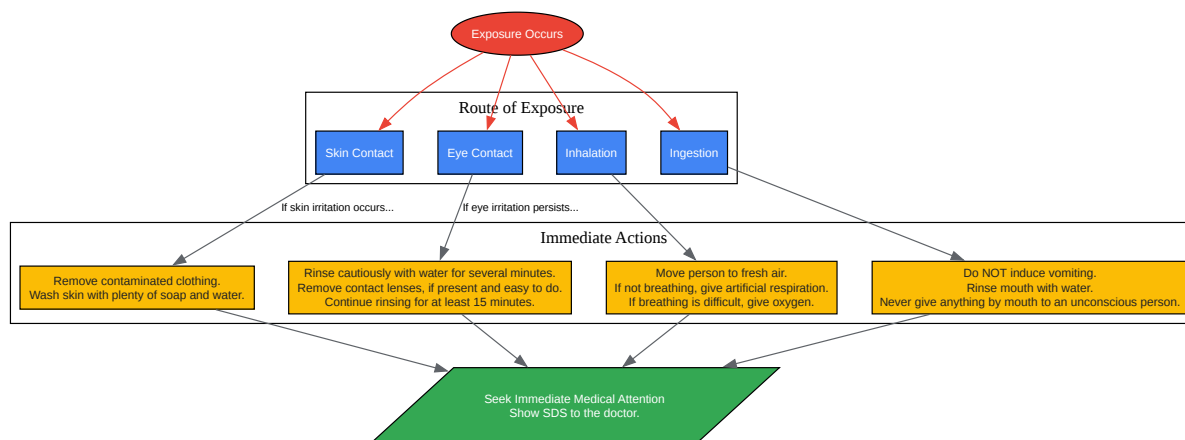
Storage:

- Keep container tightly closed in a dry and well-ventilated place.
- Store at room temperature.
- Incompatible materials include strong oxidizing agents, bases, alcohols, amines, and metals.

Personal Protective Equipment (PPE)	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). A lab coat or other protective clothing is required.
Respiratory Protection	For operations generating dust, use a NIOSH/MSHA or European Standard EN 149 approved respirator.

First-Aid and Emergency Procedures

Immediate and appropriate first-aid measures are essential in case of accidental exposure.



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First-Aid Decision Workflow.

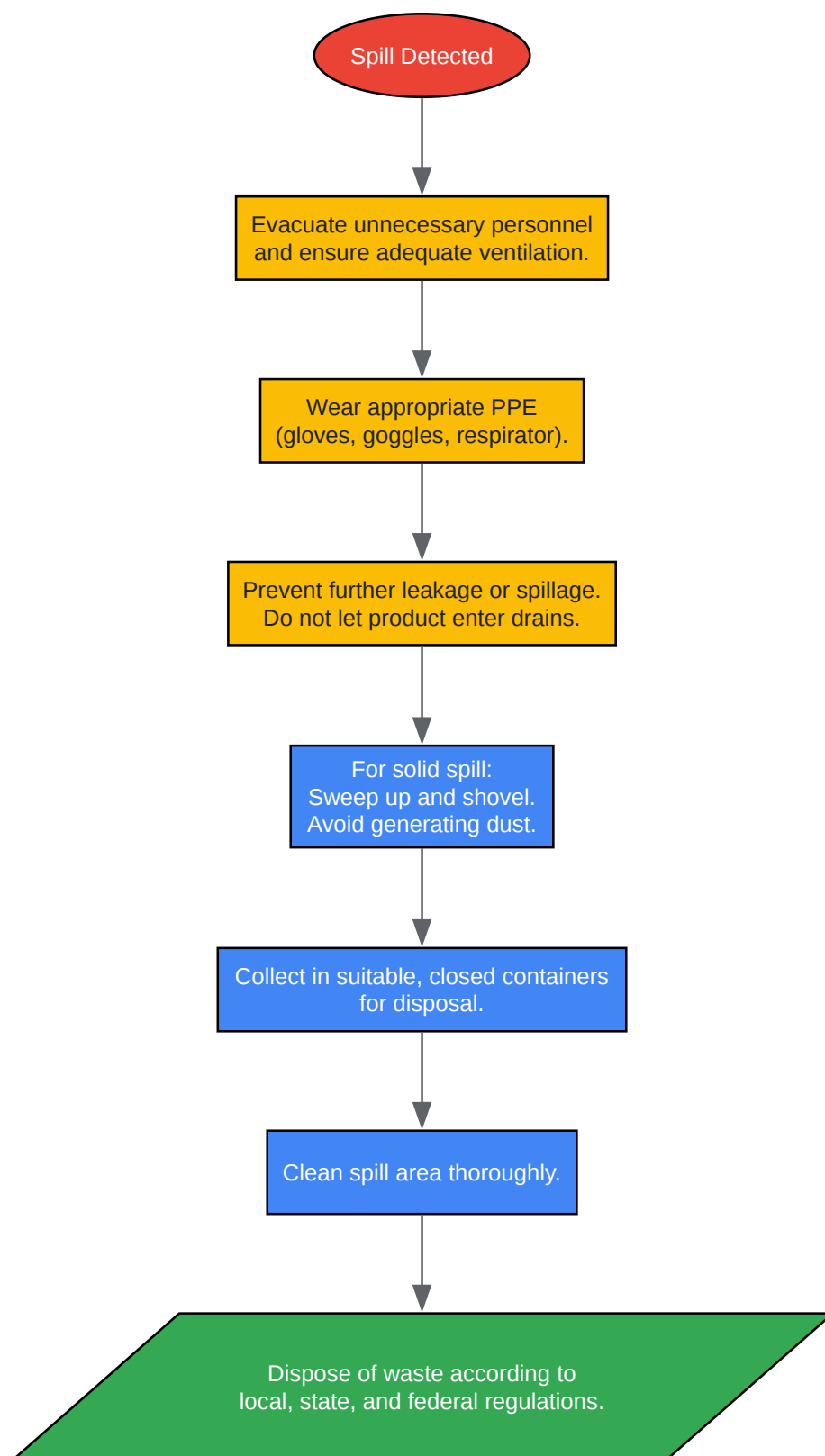
Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions, including carbon oxides, hydrogen bromide, and hydrogen fluoride gas.

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.



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Workflow for Handling an Accidental Spill.

Experimental Protocols

While detailed toxicological experimental protocols are not publicly available, a general synthesis procedure has been described in patent literature. This provides insight into the chemical's reactivity and handling on a laboratory scale.

General Procedure for the Synthesis of **(2-Bromo-6-fluorophenyl)methanol** from 2-Bromo-6-fluorobenzaldehyde:

- A solution of 2-bromo-6-fluorobenzaldehyde (e.g., 1.60 kg, 7.91 mol) is prepared in methanol (14 L) and cooled to 0 °C.
- Sodium borohydride (e.g., 284 g, 7.93 mol) is added portion-wise to the solution, controlling the rate of addition to manage the exothermic reaction and gas evolution.
- After the reaction is complete (approx. 15 minutes), it is quenched with water (500 mL).
- The reaction mixture is concentrated to yield a crude oil.
- The oil is dissolved in ethyl acetate (6 L) and washed with water (3 L).
- The aqueous layer is back-extracted with ethyl acetate (1 L).
- The combined organic phases are washed with brine (2 L), dried over anhydrous sodium sulfate, filtered, and concentrated to yield **(2-Bromo-6-fluorophenyl)methanol**.[\[2\]](#)[\[6\]](#)

Disposal Considerations

Dispose of this chemical and its container in accordance with all applicable local, state, and federal regulations. Waste material must be disposed of by a licensed waste disposal company. Do not allow the chemical to enter drains or waterways.

Disclaimer: This guide is intended for informational purposes only and is based on publicly available data. It is not a substitute for a formal risk assessment or the full Safety Data Sheet (SDS) provided by the supplier. Always consult the most current SDS for this product before handling.

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